

# An In-depth Technical Guide to 1-Chloropyrene (CAS: 34244-14-9)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Chloropyrene

Cat. No.: B1222765

[Get Quote](#)

Prepared for: Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Chloropyrene** (1-Cl-Pyr) is a chlorinated polycyclic aromatic hydrocarbon (Cl-PAH), a class of compounds that is gaining recognition as environmental contaminants of concern.<sup>[1]</sup> Formed from the incomplete combustion of organic materials in the presence of chlorine, 1-Cl-Pyr is often detected in urban air, industrial emissions, and other environmental matrices. As a derivative of pyrene, a well-studied polycyclic aromatic hydrocarbon (PAH), 1-Cl-Pyr shares its core structure but exhibits unique physicochemical, metabolic, and toxicological properties due to the presence of the chlorine atom. This guide provides a comprehensive technical overview of **1-chloropyrene**, synthesizing current knowledge on its chemical properties, synthesis, toxicological profile, and analytical methodologies to support advanced research and risk assessment.

## Part 1: Physicochemical Properties

Understanding the fundamental chemical and physical properties of **1-chloropyrene** is essential for predicting its environmental fate, designing analytical methods, and interpreting toxicological data. The molecule consists of the four-ring aromatic system of pyrene with a single chlorine substituent at the C1 position. This structure imparts a high degree of lipophilicity, as indicated by its octanol-water partition coefficient (LogP).

Table 1: Physicochemical Properties of **1-Chloropyrene**

| Property            | Value   | Source(s) |
|---------------------|---|-----------|
| CAS Number          | 34244-14-9  | [2]       |
| Molecular Formula   | C <sub>16</sub> H <sub>9</sub> Cl                       | [3][4]    |
| Molecular Weight    | 236.70 g/mol  | [3][4]    |
| Melting Point       | 117-119 °C  | [3][5]    |
| Boiling Point       | 403.6 ± 14.0 °C at 760 mmHg                             | [3]       |
| Density             | 1.4 ± 0.1 g/cm <sup>3</sup>                             | [3]       |
| LogP                | 5.77  | [3]       |
| Appearance          | Off-White to Dark Orange Solid                          | [1]       |
| Solubility          | Slightly soluble in Acetone and Methanol (with heating) | [1]       |
| Storage Temperature | -20°C Freezer   | [1][5]    |

## Part 2: Synthesis and Chemical Reactivity

The synthesis of **1-chloropyrene** in a laboratory setting typically starts from its parent compound, pyrene. While direct chlorination of pyrene can yield a mixture of chlorinated isomers, specific protocols aim to maximize the yield of the 1-chloro derivative.

### Illustrative Synthesis Protocol: Electrophilic Chlorination of Pyrene

The direct chlorination of pyrene is an electrophilic aromatic substitution reaction. The regioselectivity is dictated by the electronic properties of the pyrene ring system, with the 1, 3, 6, and 8 positions being the most reactive. Controlling the reaction conditions is critical to favor mono-chlorination and optimize the yield of **1-chloropyrene**.

Causality in Experimental Design:

- Choice of Chlorinating Agent: A mild chlorinating agent, such as N-chlorosuccinimide (NCS), is often preferred over chlorine gas to control the reaction and prevent over-chlorination.

- Solvent: A polar aprotic solvent like N,N-dimethylformamide (DMF) or acetonitrile can facilitate the reaction by stabilizing the charged intermediates.
- Catalyst: A Lewis acid catalyst is typically not required due to the high reactivity of pyrene, but its use could alter the isomeric distribution.
- Temperature Control: Maintaining a low to moderate temperature helps to control the reaction rate and improve selectivity.

#### Step-by-Step Methodology:

- Dissolution: Dissolve pyrene (1 equivalent) in a suitable solvent (e.g., DMF) in a round-bottom flask equipped with a magnetic stirrer.
- Reagent Addition: Slowly add N-chlorosuccinimide (1.05 equivalents) to the solution in portions at room temperature.
- Reaction Monitoring: Monitor the progress of the reaction using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up: Once the reaction is complete, pour the reaction mixture into water to precipitate the product.
- Purification: Collect the crude product by filtration. Purify the solid by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to isolate **1-chloropyrene**.<sup>[6]</sup>

## Part 3: Toxicology and Metabolic Activation

Like many PAHs, the toxicity of **1-chloropyrene** is not inherent to the parent molecule but arises from its metabolic activation into reactive intermediates. This process is primarily mediated by the cytochrome P450 (CYP) family of enzymes.

### Metabolic Pathway and Genotoxicity

Studies have shown that **1-chloropyrene** is metabolized by human cytochrome P450 enzymes, with CYP1A1, CYP1B1, and CYP1A2 being the most efficient.<sup>[7][8]</sup> The metabolic process involves the oxidation of the aromatic ring to form reactive epoxides. These epoxides

can then be hydrolyzed by epoxide hydrolase to form dihydrodiols, or they can react directly with nucleophilic sites on cellular macromolecules, such as DNA.[9]

The covalent binding of these reactive metabolites to DNA forms DNA adducts, which are lesions that can distort the DNA helix, leading to mutations during DNA replication if not repaired.[10][11] The formation of DNA adducts is a critical initiating event in chemical carcinogenesis.[11] While specific DNA adducts for **1-chloropyrene** are an area of ongoing research, the mechanism is expected to be analogous to that of other carcinogenic PAHs like benzo[a]pyrene.[10]

Recent research combining metabolomics and transcriptomics has indicated that **1-chloropyrene** induces significant metabolic perturbations in human hepatocytes, particularly affecting glycerophospholipid metabolism and energy production pathways like oxidative phosphorylation.[12] Interestingly, at lower, environmentally relevant concentrations, it did not significantly induce the expression of genes typically associated with aryl hydrocarbon receptor (AhR) activation, such as CYP1A1, suggesting complex and potentially concentration-dependent modes of action.[12]

[Click to download full resolution via product page](#)

## Part 4: Analytical Methodologies

The accurate detection and quantification of **1-chloropyrene** in various matrices are crucial for environmental monitoring and toxicological studies. Given its presence at trace levels, sensitive analytical techniques are required.

### Sample Preparation and Extraction

Effective sample preparation is key to reliable analysis. The choice of method depends on the sample matrix.

- **Air Samples:** Typically collected by passing a known volume of air through a sorbent tube (e.g., containing polyurethane foam or XAD resin). The trapped analytes are then solvent-extracted.

- **Water Samples:** Liquid-liquid extraction (LLE) or solid-phase extraction (SPE) with a C18 sorbent is commonly used to concentrate **1-chloropyrene** from the aqueous phase.
- **Soil/Sediment/Tissue:** Soxhlet extraction or pressurized fluid extraction (PFE) with an organic solvent (e.g., hexane/acetone mixture) is employed, followed by a cleanup step (e.g., silica gel or alumina column chromatography) to remove interfering compounds.

## Instrumental Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is the most widely used technique for the analysis of **1-chloropyrene** due to its excellent sensitivity and selectivity.

Table 2: Comparison of Analytical Techniques for Chlorinated PAH Analysis

| Technique | Principle   | Advantages  | Common Applications   |
|-----------|---|---|---|
| GC-MS     | Separation by gas chromatography, detection by mass spectrometry.           | High sensitivity and selectivity, definitive identification.  | Environmental samples (air, water, soil), biological tissues.[13] |
| HPLC-FLD  | Separation by liquid chromatography, detection by fluorescence.             | Excellent sensitivity for fluorescent compounds like pyrene derivatives.                            | Analysis of metabolites in biological fluids (urine).[14]         |
| LC-MS/MS  | Separation by liquid chromatography, detection by tandem mass spectrometry. | High selectivity, can analyze multiple metabolites simultaneously, requires smaller sample volumes. | Biomarker quantification in complex biological matrices.[14]      |

## Protocol: GC-MS Analysis of 1-Chloropyrene in Environmental Samples

This protocol outlines a general procedure for the determination of **1-chloropyrene**. Method validation according to established guidelines (e.g., ICH) is mandatory for specific applications. [\[13\]](#)

- Sample Extraction & Cleanup: Extract the sample as described above. Concentrate the extract to a final volume (e.g., 1 mL) in a suitable solvent like toluene. [\[15\]](#)
- Instrumentation: Use a gas chromatograph equipped with a capillary column (e.g., ZB-5 or equivalent, 30 m x 0.25 mm i.d. x 0.25 µm film thickness) and a mass selective detector. [\[13\]](#)
- GC Conditions:
  - Injector: Splitless mode, 250 °C.
  - Carrier Gas: Helium, constant flow (e.g., 1 mL/min).
  - Oven Program: Start at a lower temperature (e.g., 100 °C), hold for 2 minutes, then ramp at 10 °C/min to 300 °C and hold for 10 minutes. (Note: This is an illustrative program and must be optimized).
- MS Conditions:
  - Ionization: Electron Ionization (EI), 70 eV.
  - Acquisition Mode: Selected Ion Monitoring (SIM) for maximum sensitivity. Monitor the molecular ion (m/z 236) and a qualifier ion (e.g., m/z 238). [\[4\]](#)
- Quantification: Prepare a calibration curve using certified **1-chloropyrene** standards. Use an internal standard (e.g., a deuterated PAH) to correct for variations in sample preparation and injection volume.

[Click to download full resolution via product page](#)

## Part 5: Applications in Research

**1-Chloropyrene** serves as a valuable tool in several areas of scientific research, primarily in environmental science and toxicology.

- Environmental Monitoring: As a product of specific combustion processes, **1-chloropyrene** can act as a chemical marker to identify and apportion sources of PAH pollution.[1] Its presence in environmental samples indicates contamination from sources such as waste incineration or coal combustion.
- Biomonitoring: The metabolites of **1-chloropyrene**, detectable in urine, have the potential to be used as biomarkers to assess human exposure to Cl-PAHs.[7] This is analogous to the widely used biomarker 1-hydroxypyrene for assessing exposure to parent PAHs.[16][17]
- Toxicological Research: **1-Chloropyrene** is used as a model compound to investigate the structure-activity relationships of Cl-PAHs. By comparing its toxicological profile to that of pyrene and other derivatives, researchers can elucidate the role of chlorine substitution in metabolic activation, DNA adduct formation, and overall toxicity.[12]

[Click to download full resolution via product page](#)

## References

- **1-Chloropyrene** | CAS#:34244-14-9 | Chemsrvc. Available at: [\[Link\]](#)
- Identification and characterization of oxidative metabolites of **1-chloropyrene** - PubMed. Available at: [\[Link\]](#)
- Identification and Characterization of Oxidative Metabolites of **1-Chloropyrene** | Chemical Research in Toxicology - ACS Publications. Available at: [\[Link\]](#)
- **1-Chloropyrene** | C16H9Cl | CID 36730 - PubChem - NIH. Available at: [\[Link\]](#)
- Identification of adducts derived from reactions of (1-chloroethenyl)oxirane with nucleosides and calf thymus DNA - PubMed. Available at: [\[Link\]](#)
- Insights into the hepatotoxicity of pyrene and **1-chloropyrene** using an integrated approach of metabolomics and transcriptomics - PubMed. Available at: [\[Link\]](#)

- The metabolism and molecular toxicology of chloroprene - PubMed. Available at: [\[Link\]](#)
- DNA adduct formation in B6C3F1 mice and Fischer-344 rats exposed to 1,2,3-trichloropropane - PubMed. Available at: [\[Link\]](#)
- Synthesis of 1-Bromopyrene and 1-Pyrenecarbaldehyde - Organic Syntheses Procedure. Available at: [\[Link\]](#)
- Figure 2. a) Synthesis of 1 [4-8] starting from pyrene. Reagents and... - ResearchGate. Available at: [\[Link\]](#)
- A Simple Method for Determination of Chloropyramine in Tablets. Available at: [\[Link\]](#)
- $\beta$ -Chloroprene Method number: Matrix: Target concentration: OSHA PEL: ACGIH TLV: Procedure: Recommended air volume and sampling. Available at: [\[Link\]](#)
- Metabolism of 1-nitropyrene in mice: transport across the placenta and mammary tissues. Available at: [\[Link\]](#)
- **1-Chloropyrene** - the NIST WebBook. Available at: [\[Link\]](#)
- 6. analytical methods - Agency for Toxic Substances and Disease Registry | ATSDR. Available at: [\[Link\]](#)
- Detection of 1-Hydroxypyrene as biomarker for polycyclic aromatic hydrocarbons via cyclodextrin-based systems | ChemRxiv. Available at: [\[Link\]](#)
- Mutagenicity of a Single 1-nitropyrene-DNA Adduct N-(deoxyguanosin-8-yl)-1-aminopyrene in Escherichia Coli Located in a GGC Sequence - PubMed. Available at: [\[Link\]](#)
- Biological monitoring of environmental exposure to polycyclic aromatic hydrocarbons; 1-hydroxypyrene in urine of people - PubMed. Available at: [\[Link\]](#)
- Role of Passive Sampling in Screening and Monitoring of New and Emerging Chemicals. Available at: [\[Link\]](#)
- The formation of toxicant-DNA adducts. In this example, benzo[a]pyrene... - ResearchGate. Available at: [\[Link\]](#)

- DNA adducts-chemical addons - PMC - NIH. Available at: [\[Link\]](#)
- TOX-83: Toxicity Studies of o-Chloropyridine (CASRN 109-09-1) Administered Dermally and in Drinking Water to F344/N Rats and B6C. Available at: [\[Link\]](#)
- Genetic Toxicology - NTP Technical Report on the Toxicity Studies of o-Chloropyridine (CASRN 109-09-1) Administered Dermally and in Drinking Water to F344/N Rats and B6C3F1/N Mice - NCBI. Available at: [\[Link\]](#)
- Biological monitoring of environmental exposure to polycyclic aromatic hydrocarbons; 1-hydroxypyrene in urine of people - ResearchGate. Available at: [\[Link\]](#)
- Pharmaceutical Environmental Monitoring - Charles River Laboratories. Available at: [\[Link\]](#)

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- 1. 1-CHLOROPYRENE CAS#: 34244-14-9 [[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- 2. 1-Chloropyrene [[webbook.nist.gov](http://webbook.nist.gov)]
- 3. 1-Chloropyrene | CAS#:34244-14-9 | Chemsrvc [[chemsrc.com](http://chemsrc.com)]
- 4. 1-Chloropyrene | C16H9Cl | CID 36730 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 5. 1-CHLOROPYRENE CAS#: 34244-14-9 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 6. Organic Syntheses Procedure [[orgsyn.org](http://orgsyn.org)]
- 7. Identification and characterization of oxidative metabolites of 1-chloropyrene - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 8. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- 9. The metabolism and molecular toxicology of chloropyrene - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 10. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]

- 11. DNA adducts-chemical addons - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Insights into the hepatotoxicity of pyrene and 1-chloropyrene using an integrated approach of metabolomics and transcriptomics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. A Simple Method for Determination of Chloropyramine in Tablets [article.sapub.org]
- 14. chemrxiv.org [chemrxiv.org]
- 15. osha.gov [osha.gov]
- 16. Biological monitoring of environmental exposure to polycyclic aromatic hydrocarbons; 1-hydroxypyrene in urine of people - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Chloropyrene (CAS: 34244-14-9)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222765#1-chloropyrene-cas-number-34244-14-9]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)